

Step-by-step synthesis of 2,6-Dimethoxyisonicotinic acid

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Compound of Interest

Compound Name: 2,6-Dimethoxyisonicotinic acid

Cat. No.: B1295853

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Overview of 2,6-Dimethoxyisonicotinic Acid

2,6-Dimethoxyisonicotinic acid is a chemical compound that belongs to the class of substituted pyridines. It is a derivative of isonicotinic acid with two methoxy groups at the 2 and 6 positions.

Chemical Properties:

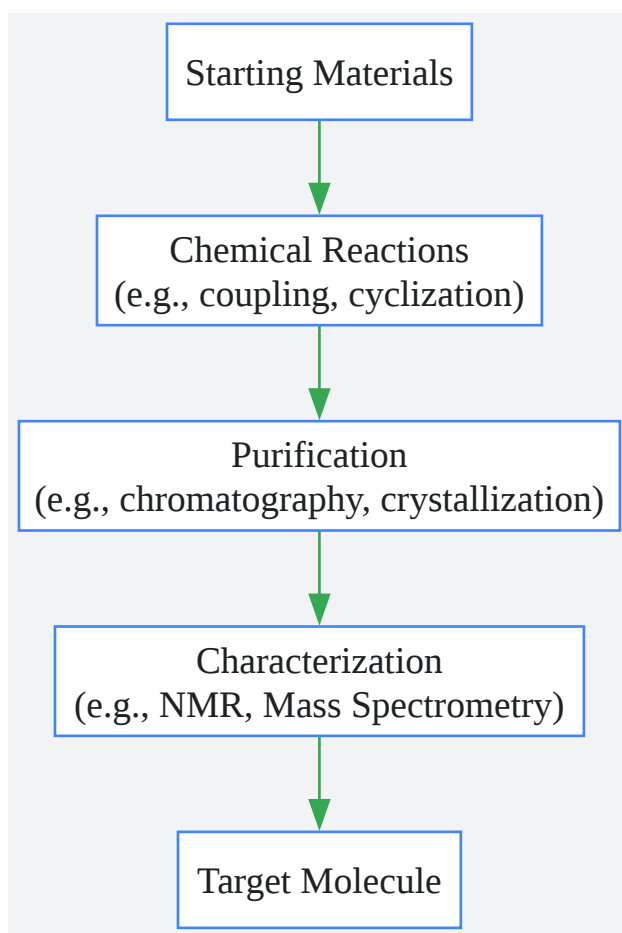
Property	Value
Chemical Formula	C ₈ H ₉ NO ₄
Molar Mass	183.16 g/mol
Appearance	Typically a white to off-white solid
Solubility	Soluble in many organic solvents

Applications in Research:

2,6-Dimethoxyisonicotinic acid and its derivatives are of interest in medicinal chemistry and drug development. They can serve as building blocks or intermediates in the synthesis of more complex molecules with potential biological activity. For example, they have been investigated in the context of:

- Antiviral agents: Some pyridine derivatives have shown promise as inhibitors of viral replication.
- Anticancer research: Certain compounds containing the pyridine scaffold have been studied for their potential to inhibit cancer cell growth.
- Agrochemicals: Pyridine derivatives are also used in the development of new herbicides and pesticides.

The following diagram illustrates the general workflow for the chemical synthesis of a target molecule, which is a fundamental process in drug discovery and development.



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Caption: A generalized workflow for chemical synthesis.

It is important to note that the specific reaction conditions, such as temperature, pressure, catalysts, and solvents, are critical for the successful and safe synthesis of any chemical compound. These parameters are determined through careful research and development by experienced chemists.

For detailed and specific protocols, I recommend consulting peer-reviewed scientific literature and established chemical synthesis databases. These resources provide experimentally validated procedures and are the standard for researchers in the field.

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